

Toxicological Profile of Dinotefuran in Mammalian Systems: An In-depth Technical Guide

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Compound of Interest

Compound Name: **Dinotefuran**

Cat. No.: **B8816431**

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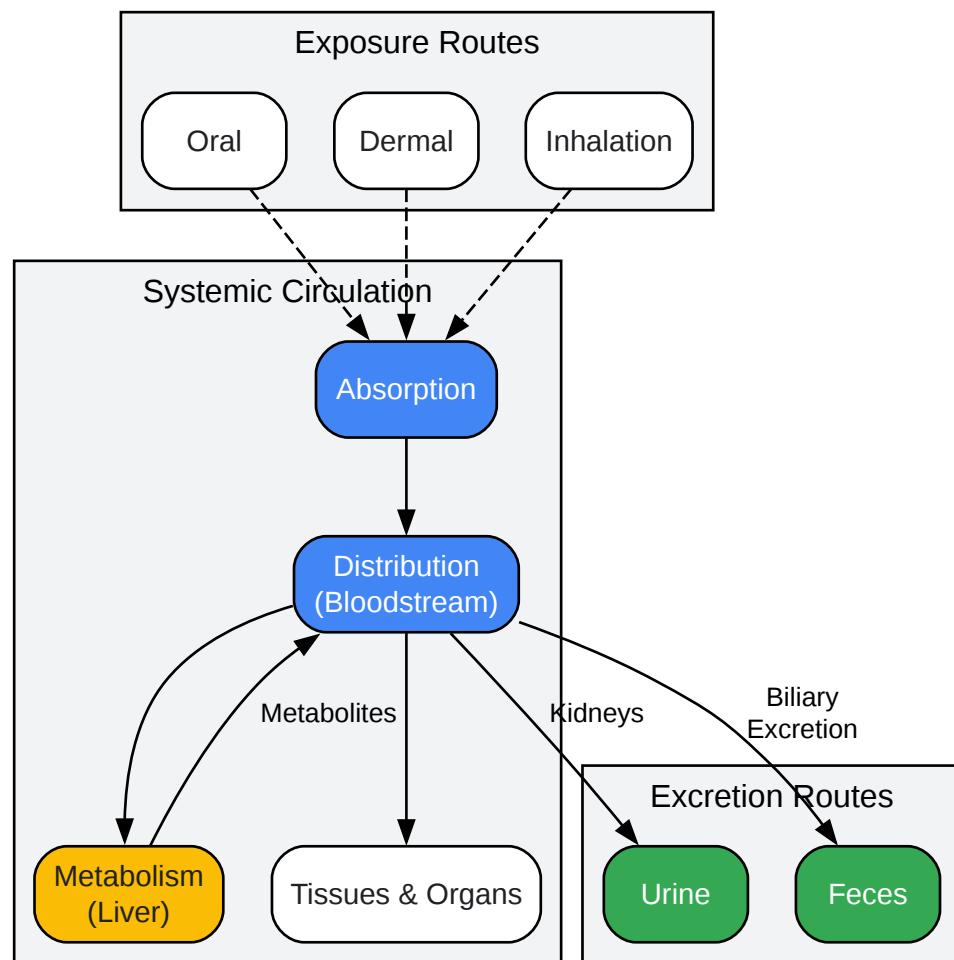
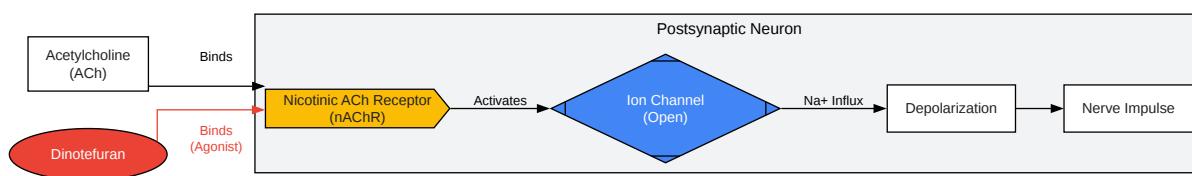
Introduction

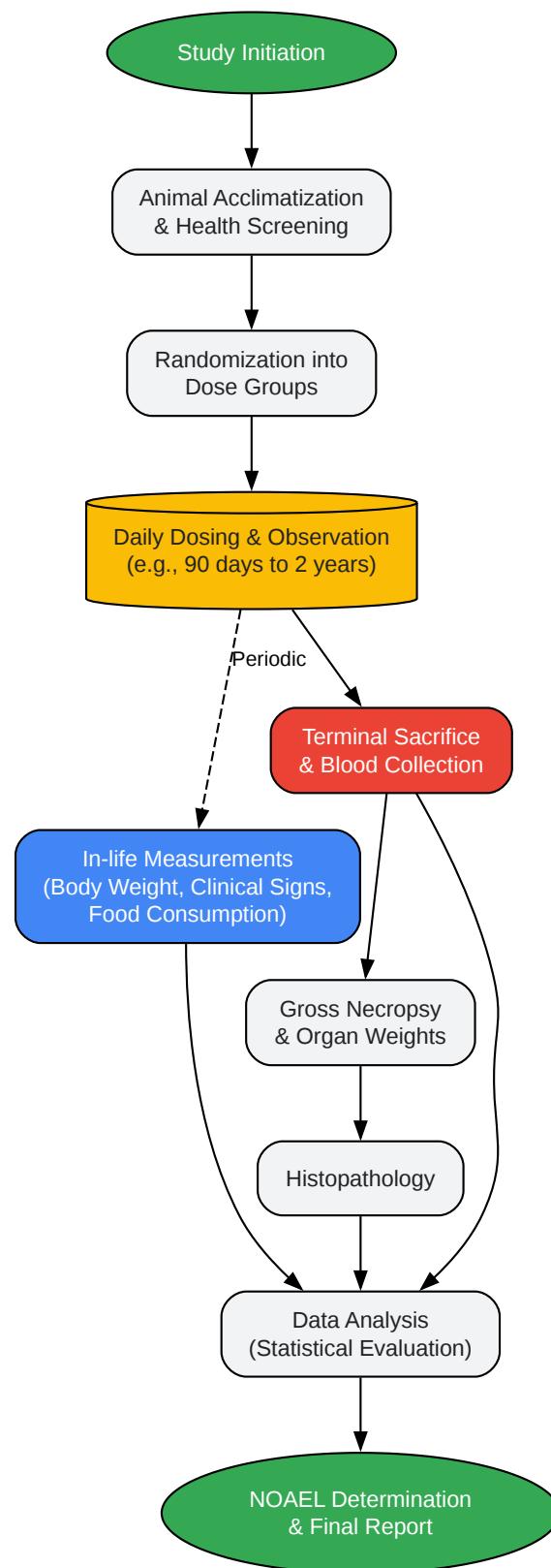
Dinotefuran is a third-generation neonicotinoid insecticide, distinguished by its unique furanic structure, which lacks the chlorinated aromatic heterocyclic ring common to earlier neonicotinoids. It functions as a potent agonist of insect nicotinic acetylcholine receptors (nAChRs), leading to rapid and effective control of a broad spectrum of insect pests.^[1] Despite its high efficacy in target species, toxicological studies have demonstrated a low toxicity profile in mammals.^{[2][3]} This is primarily attributed to its weak interaction with mammalian nAChR subtypes. This technical guide provides a comprehensive overview of the toxicological profile of **dinotefuran** in mammalian species, synthesizing data from a wide range of studies. It is intended for researchers, scientists, and professionals in drug development and toxicology, offering detailed data summaries, experimental methodologies, and visual representations of key pathways and processes.

Mechanism of Action

The primary mode of action for **dinotefuran** involves its interaction with nicotinic acetylcholine receptors (nAChRs), which are crucial for synaptic transmission in the insect central nervous system.^[4] In mammals, the main target of toxicity is also the nervous system, but effects are typically observed only at high doses.^{[5][6]}

- Low to Moderate Doses: At these levels, **dinotefuran** activates nAChRs, mimicking the effect of the endogenous neurotransmitter acetylcholine. This causes a stimulation of the peripheral nervous system.[5]
- High Doses: High concentrations of **dinotefuran** can lead to overstimulation of the nAChRs. This sustained activation maintains the cation channels in an open state, which blocks the propagation of the action potential, leading to paralysis.[5]



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